

Technical Guide: Molecular Weight & Characterization of 2-(hydroxymethyl)-2-methylpentyl Carbamate

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Compound of Interest

Compound Name:	2-(Hydroxymethyl)-2-methylpentyl carbamate
CAS No.:	1471-56-3
Cat. No.:	B170035

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Executive Summary

2-(hydroxymethyl)-2-methylpentyl carbamate (CAS: 1471-56-3) is the monocarbamate ester of the diol 2-methyl-2-propylpropane-1,3-diol.^{[1][2]} In pharmaceutical development, it serves as a primary reference standard for Carisoprodol Related Compound A (USP) and is a known degradation product of Meprobamate.

Precise knowledge of its molecular weight and physicochemical properties is essential for:

- **Impurity Profiling:** Quantifying incomplete carbamoylation during API synthesis.
- **Stability Studies:** Monitoring hydrolysis rates of Meprobamate and Carisoprodol under ICH Q1A conditions.
- **Mass Spectrometry:** Differentiating the monocarbamate (MW ~175) from the dicarbamate parent (MW ~218).

Physicochemical Identity

Molecular Weight Analysis

For high-resolution mass spectrometry (HRMS) and stoichiometric calculations, researchers must distinguish between the average molecular weight and the monoisotopic mass.

Property	Value	Context
Average Molecular Weight	175.23 g/mol	Used for molarity calculations and gravimetric preparation of standards.
Monoisotopic Mass	175.1208 Da	Required for identifying the $[M+H]^+$ peak in LC-MS/MS analysis.
Chemical Formula	$C_8H_{17}NO_3$	Nitrogen Rule applies (odd mass indicates odd number of nitrogens).
CAS Registry Number	1471-56-3	Unique identifier for regulatory filing. [3] [4]
IUPAC Name	[2-(hydroxymethyl)-2-methylpentyl] carbamate	Also known as Decarboxamide Meproamate.

Structural Logic

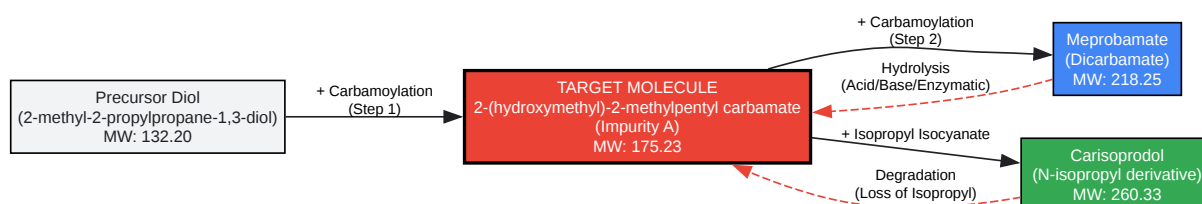
The molecule consists of a pentyl carbon skeleton substituted at the C2 position with a methyl group and a hydroxymethyl group. One of the hydroxyls is carbamoylated ($-O-CO-NH_2$), while the other remains a free alcohol. This free hydroxyl group significantly alters the polarity compared to the dicarbamate parent (Meproamate), reducing retention time in Reverse Phase chromatography.

Formation & Degradation Mechanism

Understanding the origin of this molecule is critical for process control. It arises through two primary pathways: Incomplete Synthesis (Forward) or Hydrolytic Degradation (Reverse).

Mechanistic Pathway (Graphviz)

The following diagram illustrates the relationship between the precursor diol, the target monocarbamate, and the active pharmaceutical ingredients (Meprobamate/Carisoprodol).



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Caption: Synthesis and degradation pathways linking **2-(hydroxymethyl)-2-methylpentyl carbamate** to Meprobamate and Carisoprodol.

Causality in Synthesis

In the industrial synthesis of Meprobamate, the diol is reacted with phosgene and ammonia (or urethane). If the reaction is quenched prematurely or stoichiometry is insufficient, the monocarbamate (Target) remains as a process impurity.

Causality in Stability

Under acidic or basic stress (forced degradation), the carbamate ester linkage in Meprobamate hydrolyzes. The first hydrolysis event yields the monocarbamate. This makes the quantification of the monocarbamate a direct measure of API stability [1].

Analytical Characterization Protocol

Objective: To separate and quantify **2-(hydroxymethyl)-2-methylpentyl carbamate** in the presence of Meprobamate.

Method Selection: LC-MS/MS

Due to the lack of a strong chromophore (UV absorbance is weak, typically <210 nm), LC-MS/MS is the authoritative method for trace analysis. Refractive Index (RI) detection can be used for high-concentration assay testing but lacks sensitivity for impurity profiling.

Experimental Workflow

The following protocol ensures specificity and prevents in-source degradation of the parent carbamate, which could lead to false positives for the monocarbamate.

Step 1: Sample Preparation

- Matrix: Weigh 50 mg of Meprobamate/Carisoprodol drug substance.
- Solvent: Dissolve in 50 mL of Methanol:Water (50:50 v/v). Note: Avoid pure acetonitrile as it may suppress ionization in ESI.
- Filtration: Filter through a 0.22 µm PTFE filter.

Step 2: Chromatographic Conditions (LC)

Parameter	Setting	Rationale
Column	C18 (150 x 4.6 mm, 3.5 µm)	Provides hydrophobic selectivity to separate Mono- vs Dicarbamate.
Mobile Phase A	0.1% Formic Acid in Water	Proton source for positive mode ionization.
Mobile Phase B	Acetonitrile	Organic modifier.
Gradient	10% B to 60% B over 15 min	The monocarbamate (more polar) will elute before Meprobamate.
Flow Rate	1.0 mL/min	Standard flow for analytical columns.

Step 3: Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) Positive Mode.

- Target Ion (Monocarbamate): m/z 176.13 $[M+H]^+$.
- Fragment Ion (Quantification): m/z 158.1 $[M+H - H_2O]^+$ or m/z 115.1 [Loss of Carbamate].
- Differentiation: Meprobamate will appear at m/z 219.14. Crucial: Monitor the retention time; in-source fragmentation of Meprobamate can produce a 176 ion, but the chromatographic peak will align with the parent, not the impurity.

Regulatory & Safety Context

- USP Classification: Listed as Carisoprodol Related Compound A [2].
- Limit: In drug substances, this impurity is typically controlled at NMT (Not More Than) 0.15% in accordance with ICH Q3B guidelines.
- Toxicity: As a carbamate, it possesses potential CNS depressant effects, though significantly lower potency than the dicarbamate parent.

References

- USP Monograph: Carisoprodol. United States Pharmacopeia. (2023). Defines Related Compound A (2-hydroxymethyl-2-methylpentyl carbamate) and analytical criteria. [4]
- LGC Standards. Decarboxamide Meprobamate Reference Standard. (2024). Confirms molecular weight (175. [2][5][6][7]23) and structure.
- PubChem Compound Summary. Carisoprodol Impurity A (CAS 1471-56-3). National Library of Medicine.

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